

Application Notes and Protocols for Rosabulin: Preclinical Dosing and Mechanistic Insights

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Compound Focus: Rosabulin

CAS No.: 501948-05-6

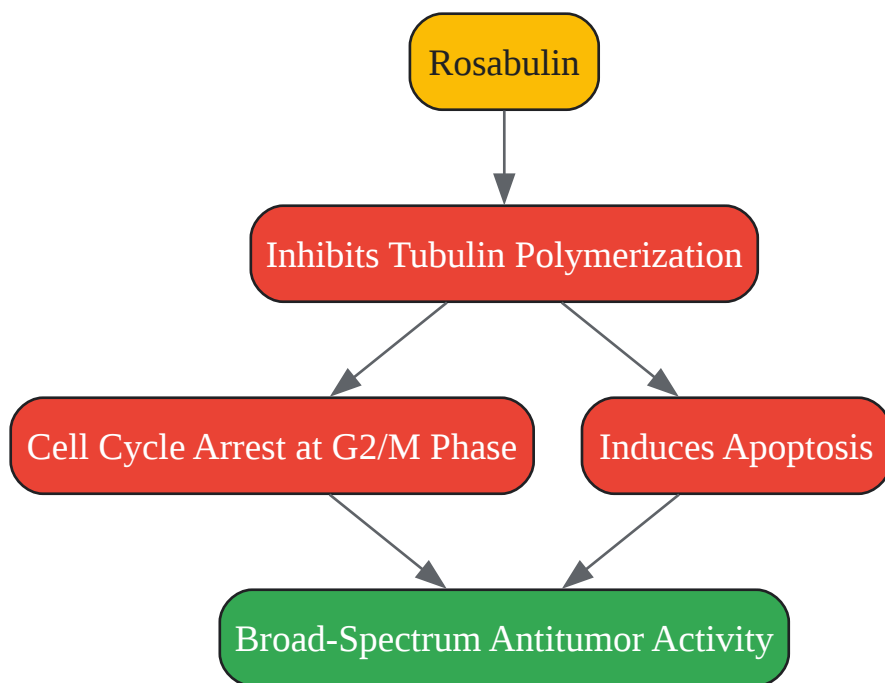
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Compound Overview and Mechanism of Action

Rosabulin (also known as STA 5312) is a potent, orally bioactive small molecule identified as a **microtubule inhibitor** with broad-spectrum antitumor activity [1] [2]. It functions by binding to tubulin, the building block of microtubules, thereby **suppressing microtubule assembly** [1]. This disruption of the cytoskeleton leads to a halt in cell division, specifically by arresting the cell cycle at the **G2/M phase**, and ultimately induces programmed cell death (apoptosis) in tumor cells [1] [2]. Its activity against cancer cell lines that express P-glycoprotein (a mediator of multi-drug resistance) highlights its potential value in treating resistant cancers [1].

The following diagram illustrates the core mechanism of action of **Rosabulin** and its subsequent effects on cancer cells.



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Physicochemical and Pharmacokinetic Properties

The table below summarizes the key characteristics of **Rosabulin**, which are fundamental for designing experimental formulations [1] [2].

Table 1: Physicochemical and Pharmacokinetic Profile of Rosabulin

Property	Value
CAS Number	501948-05-6
Molecular Formula	C ₂₂ H ₁₆ N ₄ O ₂ S
Molecular Weight	400.45 g/mol
Purity	≥98%
Appearance	Light yellow to green yellow solid powder

Property	Value
Melting Point	233°C
LogP	4.061
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	5
Solubility in DMSO	~50 mg/mL (~124.86 mM)
Route of Administration	Oral, Intravenous
Primary Mechanism	Microtubule Assembly Inhibition

Preclinical Dosing and Efficacy Data

Available data indicates that **Rosabulin** has shown efficacy in preclinical models, though specific detailed dosing schedules (e.g., mg/kg, frequency, duration) for standard in vivo studies are not explicitly detailed in the available literature.

Table 2: Summary of Preclinical Efficacy Findings for Rosabulin

Model Type	Findings	Reference
In Vitro Anti-proliferative Activity	IC ₅₀ values in the nanomolar range against a wide panel of human cancer cell lines (e.g., leukemia, lymphoma, breast, colon, uterine cancers). Active against cell lines with a multi-drug resistant (MDR) phenotype.	[1] [2]
In Vivo Antitumor Activity	Exhibited in vivo activity in several murine tumors and human tumor xenograft models, including models of drug-resistant tumors, when administered orally or intravenously.	[1] [2]

Experimental Protocols

In Vitro Tubulin Polymerization Assay

This protocol is used to confirm the primary mechanism of action of **Rosabulin** [3].

- **Principle:** The assay monitors the increase in light scattering or fluorescence that occurs as tubulin monomers polymerize into microtubules in vitro. An inhibitor will slow or prevent this increase.
- **Materials:** Purified tubulin protein, GTP, polymerization buffer (typically containing PIPES, MgCl₂, EGTA, and glycerol), a thermostatic spectrophotometer or fluorometer.
- **Procedure:**
 - Prepare a solution of tubulin (e.g., 2-3 mg/mL) in ice-cold polymerization buffer supplemented with GTP.
 - Incubate the tubulin solution with **Rosabulin** (at various concentrations, e.g., in the nanomolar to micromolar range) or a vehicle control (e.g., DMSO) on ice.
 - Transfer the reaction mixture to a pre-warmed cuvette in a spectrophotometer set at 37°C.
 - Immediately monitor the increase in absorbance at 340 nm (turbidity) every minute for 30-60 minutes.
 - Compare the polymerization kinetics of the **Rosabulin**-treated samples to the vehicle control and a known microtubule inhibitor (e.g., colchicine) as a positive control.
- **Data Analysis:** Calculate the rate of polymerization and the maximum extent of polymerization for each condition. The IC₅₀ value for inhibition can be determined from the concentration-response curve.

Cell Cycle Analysis by Flow Cytometry

This protocol assesses the cellular consequence of microtubule inhibition [3].

- **Principle:** Cells treated with **Rosabulin** arrest in the G2/M phase of the cell cycle. Their DNA content can be quantified using a fluorescent DNA dye and analyzed by flow cytometry.
- **Materials:** Cultured cancer cells (e.g., MCF-7, A549), **Rosabulin**, DMSO, phosphate-buffered saline (PBS), 70% ethanol, propidium iodide (PI) staining solution containing RNase A, flow cytometer.
- **Procedure:**
 - Seed cells and treat with **Rosabulin** at its IC₅₀ or multiple concentrations for 24-48 hours.
 - Harvest cells (including floating cells), wash with PBS, and fix in ice-cold 70% ethanol at -20°C for several hours or overnight.
 - Wash the fixed cells to remove ethanol and resuspend in PI staining solution.

- Incubate in the dark at room temperature for 30-60 minutes.
- Analyze the DNA content of the cells using a flow cytometer with an excitation wavelength of 488 nm and detection at >570 nm.
- **Data Analysis:** Use flow cytometry software to deconvolute the histograms and determine the percentage of cells in the Sub-G1, G0/G1, S, and G2/M phases. A significant increase in the G2/M population indicates effective cell cycle arrest.

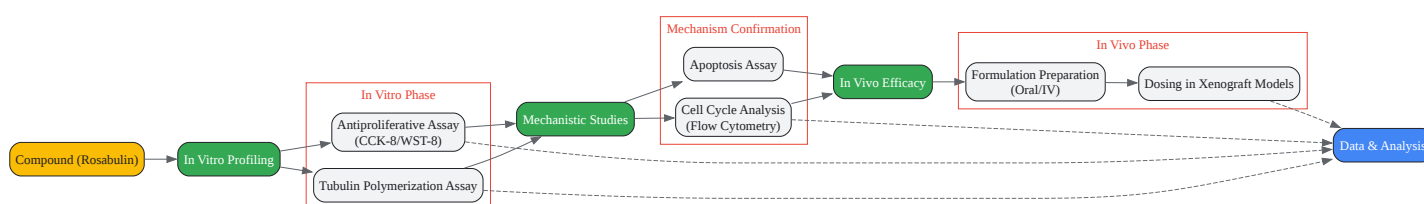
Formulation and Dosing for Animal Studies

While exact doses are not public, the following provides standard formulation methods for in vivo administration based on supplier data [2].

- **Oral Administration (PO):**
 - **Formulation 1 (Suspension):** Suspend **Rosabulin** in a 0.5% carboxymethyl cellulose sodium (CMC-Na) solution.
 - **Formulation 2 (Solution):** Dissolve **Rosabulin** in PEG400.
- **Intravenous Administration (IV):**
 - **Formulation 1:** Use a mixture of DMSO : Tween 80 : Saline = 10 : 5 : 85.
 - **Formulation 2:** Use a mixture of DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45.
- **Note:** For all formulations involving organic solvents, the final concentration of solvents like DMSO should be kept as low as possible to avoid toxicity in animals. It is critical to validate the stability and homogeneity of the formulation before use.

Integrated Research Workflow

The diagram below outlines a proposed workflow for evaluating **Rosabulin** in a preclinical drug discovery setting, integrating the protocols described above.



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Discussion and Future Perspectives

Rosabulin represents a promising chemotherapeutic agent targeting a well-validated pathway. Its **oral bioavailability** is a significant advantage over many intravenous chemotherapeutics [1]. Furthermore, its demonstrated activity against **multi-drug resistant (MDR) cancer cell lines** suggests it could overcome a major clinical hurdle in oncology [1] [2].

Future work should focus on:

- **Defining Standard Dosing:** Establishing optimized and detailed dosing regimens (mg/kg, frequency, treatment cycle) for specific in vivo cancer models.
- **Toxicology Profile:** Conducting comprehensive toxicological studies to determine the maximum tolerated dose (MTD) and potential off-target effects.
- **Combination Therapies:** Exploring the synergistic potential of **Rosabulin** with other anticancer agents, such as targeted therapies or immunotherapies.
- **Biomarker Identification:** Identifying predictive biomarkers that can help select patient populations most likely to respond to **Rosabulin** therapy.

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References

1. | Microtubule Associated | TargetMol Rosabulin [targetmol.com]
2. | microtubule inhibitor | CAS# 501948-05-6 | InvivoChem Rosabulin [invivochem.com]
3. Novel Indole-Containing Hybrids Derived from Millepachine [mdpi.com]

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